

Comprehensive Disposal Guide: Galosemide (CAS 52157-91-2)[1][2]

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Compound of Interest

Compound Name: Galosemide

CAS No.: 52157-91-2

Cat. No.: B1216223

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Executive Directive: The "Zero-Emission" Standard

As a Senior Application Scientist, my directive for handling **Galosemide**—a potent pyridine-sulfonylurea loop diuretic—is strictly containment and incineration. While **Galosemide** is not currently a P-listed or U-listed waste under the Resource Conservation and Recovery Act (RCRA), its chemical structure (sulfonamide derivative) and pharmacological potency necessitate that it be managed as Non-Hazardous Pharmaceutical Waste (NHPW) at a minimum, with a strong recommendation to upgrade to RCRA-Hazardous protocols if used in high concentrations.[1][2]

Critical Prohibition: Under no circumstances shall **Galosemide** or its stock solutions be discharged into sanitary sewers.[2] The EPA's "Sewer Ban" (40 CFR § 266.505) effectively prohibits the sewerage of all hazardous pharmaceutical waste, and best practice extends this to all bioactive research compounds to prevent aquatic toxicity.

Chemical Profile & Hazard Identification

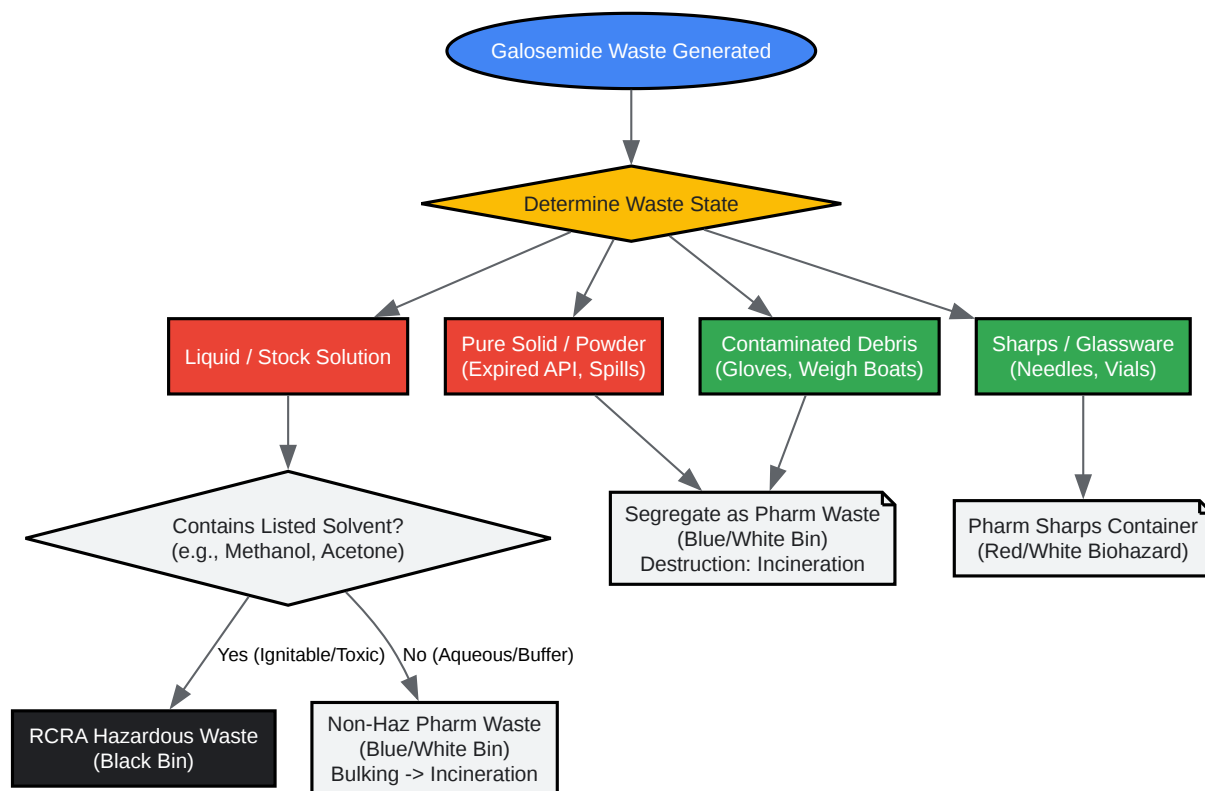
Effective disposal begins with accurate identification.[2] **Galosemide** is structurally related to torsemide and furosemide. Its disposal protocols are dictated by its stability and potential

environmental impact.[3]

Parameter	Technical Detail
Chemical Name	Galosemide (Gallosemide)
CAS Registry Number	52157-91-2
Molecular Formula	C ₁₅ H ₁₄ F ₃ N ₃ O ₃ S
Chemical Class	Sulfonamide Loop Diuretic; Pyridine-sulfonyl urea
Primary Hazard	Target Organ Toxicity (Kidney/Renal system); Potential Respiratory/Skin Sensitizer (Sulfonamide moiety).[1][3]
Environmental Risk	High potential for aquatic toxicity (characteristic of loop diuretics).[1][2][4]
RCRA Status	Not Listed (Manage as Non-RCRA Regulated Pharmaceutical Waste unless mixed with listed solvents).[1][2]

Waste Segregation & Classification Logic

Proper disposal relies on segregating waste at the point of generation. Use the following decision logic to categorize your **Galosemide** waste streams.



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Figure 1: Decision matrix for segregating **Galosemide** waste streams based on physical state and solvent content.[1][2]

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Compound & Powder Spills)

Objective: Complete thermal destruction to prevent leaching into soil or groundwater.[2]

- Containment: Collect pure **Galosemide** powder in a sealable, chemically compatible container (e.g., HDPE wide-mouth jar).
- Labeling: Affix a "Non-Hazardous Pharmaceutical Waste" label. Clearly write: "Contains **Galosemide** (CAS 52157-91-2) - Do Not Recycle."[1][2]

- Disposal Path: Place the container into the facility's designated Pharmaceutical Waste Bin (typically Blue or White, distinct from Red Biohazard bins).
- Final Fate: High-temperature incineration at a permitted waste-to-energy facility or hazardous waste combustor.[1][2]

Protocol B: Liquid Waste (Stock Solutions & HPLC Effluent)

Objective: Prevent aquatic contamination.

- Aqueous Solutions: Do NOT pour down the drain. Collect in a "Chemical Waste" carboy. Label as "Aqueous Waste with Trace **Galosemide**."[2]
- Solvent-Based Solutions (e.g., DMSO, Methanol):
 - If the solvent is flammable (Flash point < 140°F) or listed (F-listed), the entire mixture becomes RCRA Hazardous Waste.[1][2]
 - Collect in a solvent safety can or glass carboy with secondary containment.
 - Label with the specific solvent names and "Trace **Galosemide**."
 - Disposal Path: Hazardous Waste Incineration.

Protocol C: Contaminated Debris & Sharps

- Soft Debris (Gloves, Wipes): Bag in clear or yellow hazardous waste bags (depending on facility color codes for chemical debris) and dispose of via the solid pharmaceutical waste stream.[1]
- Sharps/Glass:
 - Intact Vials: If empty (less than 3% remaining), these can often be treated as glass waste unless the facility enforces a "zero-empty" rule for active drugs.[1][2] Best Practice: Dispose of all **Galosemide** vials (empty or full) in a Pharmaceutical Sharps Container.
 - Needles: Immediately place in a rigid, puncture-resistant sharps container labeled for pharmaceutical use.

Emergency Spill Response (Galosemide Specific)

In the event of a powder spill, inhalation of the dust is the primary risk due to the sulfonamide structure (sensitization).

Step-by-Step Response:

- Isolate: Evacuate the immediate area (10 ft radius). Mark the zone.
- PPE Up: Don Nitrile gloves (double gloving recommended), Safety Goggles, and an N95 Respirator (or P100 if powder is fine/aerosolized).^[2]
- Contain: Cover the spill with a damp absorbent pad (to prevent dust generation) or use a HEPA-filtered vacuum dedicated to chemical cleanup.^{[1][2]}
- Clean: Wipe the surface 3x with a soap/water solution, followed by a methanol wipe to solubilize residual organic compound.
- Dispose: All cleanup materials (pads, gloves, wipes) must be bagged and treated as Solid Pharmaceutical Waste (Protocol A).

Regulatory Compliance & Documentation

To ensure your laboratory remains audit-ready, adhere to the following regulatory frameworks:

- EPA 40 CFR Part 266 Subpart P: Even if your facility is not a healthcare provider, adopting "Subpart P" standards for pharmaceutical waste is the industry "Gold Standard" for research labs. It prohibits sewerage and mandates incineration.
- Safety Data Sheet (SDS) Access: You must maintain an SDS for **Galosemide**.^{[1][2]} If a vendor-specific SDS is unavailable, use a surrogate SDS for Torsemide or Furosemide as a baseline for toxicological data, noting the CAS 52157-91-2 difference in your chemical inventory.
- Manifesting: Ensure all waste manifests (Uniform Hazardous Waste Manifest) specifically list "Pharmaceutical Waste - Non-RCRA" or "Waste Toxic Liquids" depending on the solvent mixture.^{[1][2]}

References

- PubChem. (n.d.).^[2] Compound Summary: **Gallosemide** (CAS 52157-91-2).^{[1][2][5]} National Library of Medicine. Retrieved from [\[Link\]](#)^{[1][2]}
- U.S. Environmental Protection Agency (EPA). (2019).^{[1][2][6]} Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine (40 CFR Part 266 Subpart P).^[2] Retrieved from [\[Link\]](#)^{[1][2]}
- U.S. Environmental Protection Agency (EPA). (2024).^{[1][2]} Final Rule: Management Standards for Hazardous Waste Pharmaceuticals. Retrieved from [\[Link\]](#)^{[1][2]}
- National Institutes of Health (NIH). (2022).^[2] NIH Waste Disposal Guide.^[2] Retrieved from [\[Link\]](#) (General reference for research waste categorization).^{[1][2]}

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